

# Hexamethyl tungsten sensitivity to air and moisture

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Hexamethyl tungsten*

Cat. No.: *B1219911*

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## Technical Support Center: Hexamethyl Tungsten

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **Hexamethyl tungsten** ( $\text{W}(\text{CH}_3)_6$ ). Due to its extreme sensitivity to air and moisture, proper handling and troubleshooting are critical for successful and safe experimentation.

## Frequently Asked Questions (FAQs)

Q1: How sensitive is **Hexamethyl tungsten** to air?

A1: **Hexamethyl tungsten** is extremely sensitive to air. It is classified as an air-sensitive and pyrophoric compound, meaning it can spontaneously ignite upon contact with air.<sup>[1]</sup> The compound is readily destroyed by oxygen.<sup>[2]</sup>

Q2: What is the nature of **Hexamethyl tungsten**'s sensitivity to moisture?

A2: While detailed kinetic studies on its hydrolysis are not readily available, it is known to be highly sensitive to moisture. Like many organometallic compounds, it reacts with acidic protons, such as those in water, to release methane.<sup>[1]</sup> Exposure to even trace amounts of moisture can lead to rapid decomposition and should be strictly avoided.

Q3: What are the primary decomposition products of **Hexamethyl tungsten** when exposed to air and moisture?

A3: Upon exposure to air and moisture, **Hexamethyl tungsten** decomposes to form methane, trace amounts of ethane, and an unidentified black residue purported to contain polymethylene and tungsten.[1] The reaction with oxygen leads to the formation of tungsten oxides.

Q4: How should **Hexamethyl tungsten** be stored?

A4: **Hexamethyl tungsten** should be stored in a cool, dry, and inert environment. It is highly volatile, subliming at -30 °C, and thermally unstable at room temperature.[1][2] Storage should be in a tightly sealed container, under an inert atmosphere (e.g., argon or nitrogen), and at low temperatures (e.g., in a freezer) to minimize decomposition.

Q5: What are the visible signs of decomposition?

A5: The decomposition of the red, crystalline solid is indicated by a color change and the formation of a black residue.[1] Gas evolution (methane) is also a sign of decomposition.

## Data Presentation: Properties of Hexamethyl Tungsten

Property	Value	Citations
Chemical Formula	$\text{W}(\text{CH}_3)_6$	[2]
Molar Mass	274.05 g/mol	[2]
Appearance	Red, crystalline solid	[2]
Volatility	Extremely volatile, sublimes at -30 °C	[2]
Solubility	Highly soluble in petroleum, aromatic hydrocarbons, ethers, $\text{CS}_2$ , $\text{CCl}_4$	[2]
Air Sensitivity	Pyrophoric; spontaneously flammable in air	[1]
Moisture Sensitivity	Highly sensitive; reacts to release methane	[1]
Thermal Stability	Decomposes at room temperature	[1]
Decomposition Products	Methane, ethane (trace), black residue (polymethylene and tungsten)	[1]

## Troubleshooting Guide

Issue 1: My **Hexamethyl tungsten** sample has turned dark or black.

- Question: Why has my red **Hexamethyl tungsten** sample darkened?
- Answer: A color change from red to dark brown or black is a clear indication of decomposition. This is likely due to exposure to trace amounts of air or moisture, or prolonged storage at ambient temperature. The black residue consists of decomposition products, including polymethylene and tungsten.[1]

Issue 2: I am observing unexpected gas evolution in my reaction.

- Question: My reaction vessel is pressurizing, and I suspect gas is being evolved. What could be the cause?
- Answer: Uncontrolled gas evolution is likely due to the decomposition of **Hexamethyl tungsten**, which releases methane and small amounts of ethane.<sup>[1]</sup> This can be caused by the presence of acidic impurities (including water) in your solvents or reagents, or by thermal decomposition if the reaction is conducted at or above room temperature for an extended period.

Issue 3: My experiment with **Hexamethyl tungsten** is giving poor or no yield.

- Question: I am not obtaining the desired product in my reaction involving **Hexamethyl tungsten**. What are the potential reasons?
- Answer: Low or zero yield is a common problem when working with highly sensitive reagents. The primary cause is likely the decomposition of the **Hexamethyl tungsten** before or during the reaction. It is crucial to ensure all solvents and reagents are rigorously dried and degassed, and that the entire experiment is conducted under a strictly inert atmosphere using techniques such as a Schlenk line or a glovebox.

Issue 4: A small fire or spark was observed when handling the compound.

- Question: I observed a spark or small fire when transferring **Hexamethyl tungsten**. What happened and how can I prevent it?
- Answer: This indicates a pyrophoric event, where the compound spontaneously ignited upon contact with air.<sup>[1]</sup> This is a serious safety hazard. To prevent this, all transfers must be performed under an inert atmosphere. Ensure there are no leaks in your Schlenk line or glovebox. Use appropriate techniques like cannula transfer for solutions.

## Experimental Protocols

### Representative Protocol: Synthesis of Hexamethyl Tungsten

This protocol is an example of the rigorous inert atmosphere techniques required when working with **Hexamethyl tungsten**.

Objective: To synthesize **Hexamethyl tungsten** from tungsten hexachloride and trimethylaluminium.

Materials:

- Tungsten hexachloride ( $\text{WCl}_6$ )
- Trimethylaluminium ( $\text{Al}(\text{CH}_3)_3$ )
- Hydrocarbon solvent (e.g., hexane)
- Amine (for removal of chlorodimethylaluminium)
- Schlenk line apparatus
- Dry, oxygen-free solvents and glassware

Procedure:

- Preparation of Apparatus: All glassware must be thoroughly dried in an oven and cooled under a stream of dry, inert gas (argon or nitrogen). The reaction should be assembled on a Schlenk line to maintain an inert atmosphere throughout the procedure.
- Reaction Setup: In a Schlenk flask, suspend tungsten hexachloride in a dry hydrocarbon solvent under an inert atmosphere.
- Addition of Reagent: Cool the suspension and slowly add a solution of trimethylaluminium in the same solvent. The reaction is exothermic and the temperature should be carefully controlled.
- Reaction: Allow the reaction to proceed at a controlled temperature. The solution will change color as the reaction progresses.
- Workup: After the reaction is complete, the by-product, chlorodimethylaluminium, is removed by the addition of an amine, which forms a precipitate.
- Isolation of Product: The precipitate is removed by filtration under inert atmosphere. The solvent is then removed from the filtrate under vacuum at low temperature to yield crude

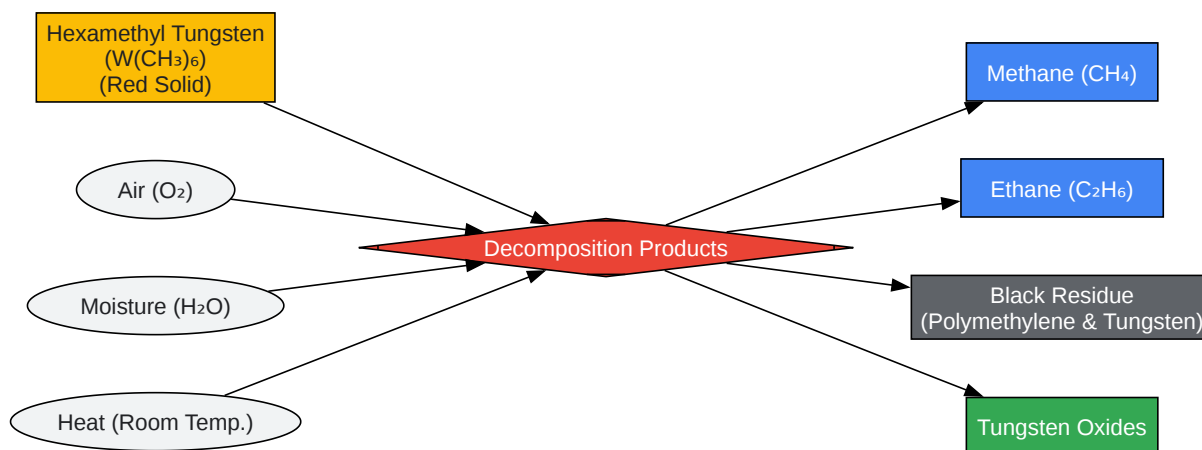
### Hexamethyl tungsten.

- Purification: The product can be purified by low-temperature sublimation.

#### Safety Precautions:

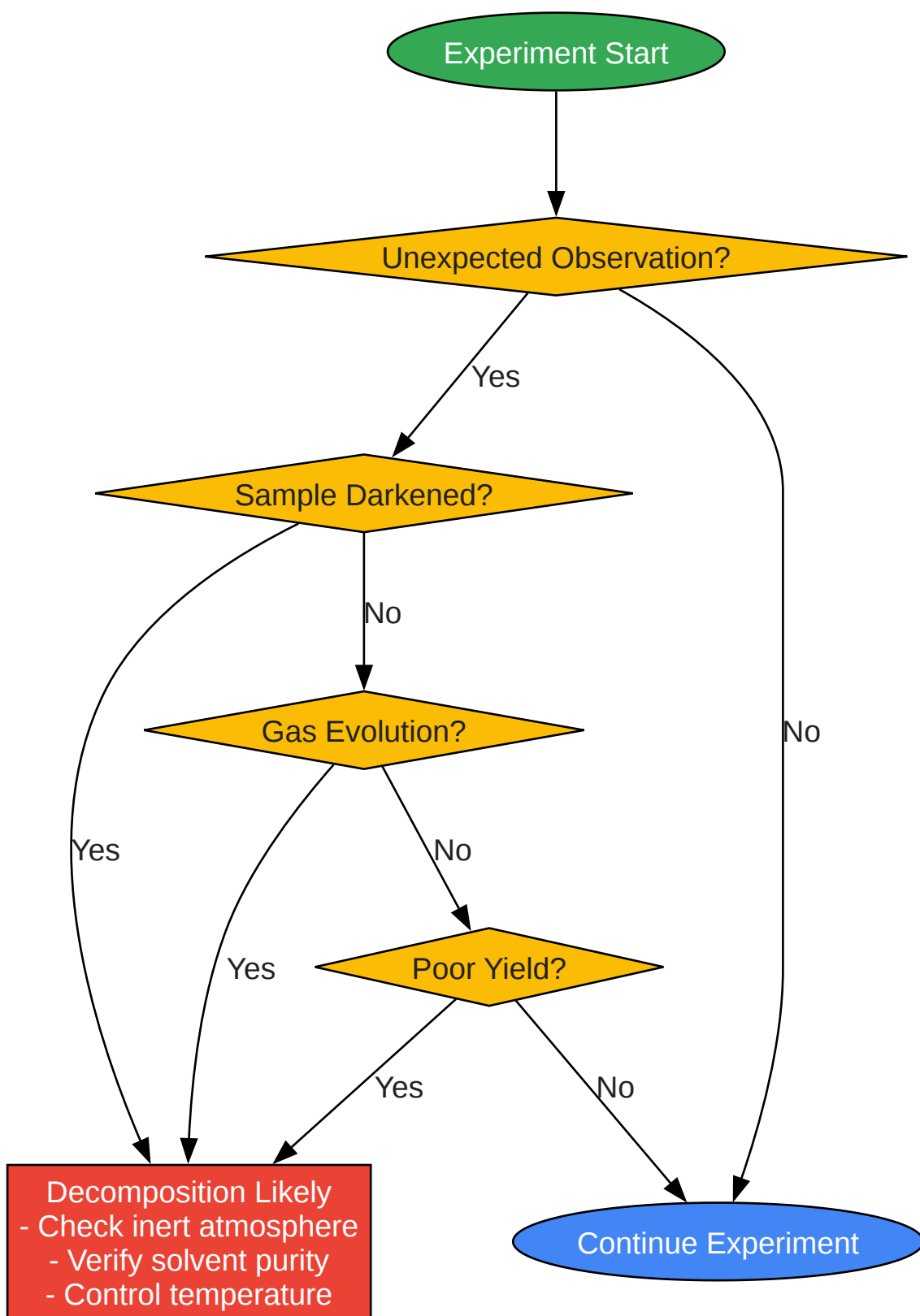
- Both trimethylaluminium and **Hexamethyl tungsten** are pyrophoric and will ignite on contact with air.
- The entire procedure must be carried out under a strictly inert atmosphere.
- Appropriate personal protective equipment (flame-retardant lab coat, safety glasses, gloves) must be worn at all times.
- Work in a well-ventilated fume hood.

## Visualizations



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Caption: Decomposition pathway of **Hexamethyl tungsten**.



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Caption: Troubleshooting workflow for **Hexamethyl tungsten** experiments.

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## References

- 1. High Temperature Heterogeneous Reaction Kinetics and Mechanisms of Tungsten Oxidation - Blacklight [etda.libraries.psu.edu]
- 2. Hexamethyltungsten - Wikipedia [en.wikipedia.org]
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Email: [info@benchchem.com](mailto:info@benchchem.com)



